Application Note: Optimized Synthesis of T-62 (A1 Adenosine Receptor Allosteric Enhancer)

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Compound of Interest

Compound Name:	*(2-Amino-3-thienyl)(4-chlorophenyl)methanone*
CAS No.:	*55865-51-5*
Cat. No.:	*B1268992*

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Executive Summary

T-62 (2-amino-4,5,6,7-tetrahydrobenzo[b]thiophen-3-yl)(4-chlorophenyl)methanone is a potent allosteric enhancer (AE) of the A

adenosine receptor (A

AR).[1] Unlike orthosteric agonists, T-62 potentiates the effect of endogenous adenosine specifically at sites of tissue trauma or ischemia, offering a therapeutic window for neuropathic pain and cardioprotection with reduced systemic side effects.

This Application Note details the optimized synthetic protocol for T-62. While the prompt references "**(2-Amino-3-thienyl)(4-chlorophenyl)methanone** precursors," T-62 is chemically a fused cyclohexane derivative of this scaffold. Consequently, this guide focuses on the robust Gewald-Grignard sequence, transforming cyclohexanone-derived nitriles into the final methanone product. This route is preferred over Friedel-Crafts acylation due to the sensitivity of the electron-rich 2-aminothiophene core to oxidation and polymerization.

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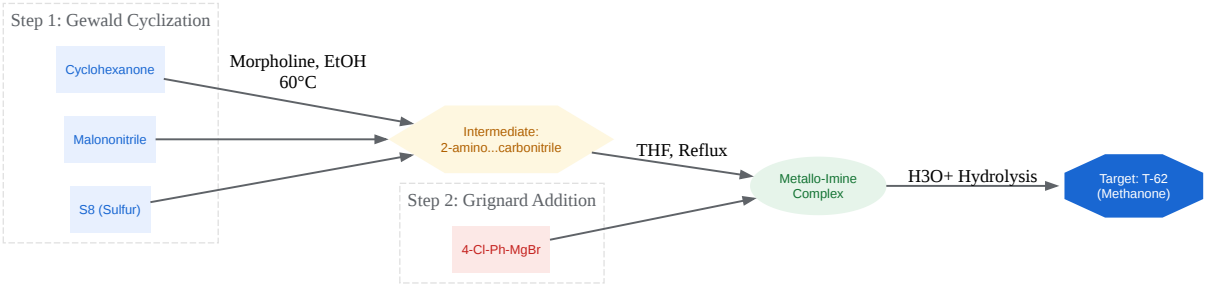
Retrosynthetic Analysis & Mechanism

The synthesis of T-62 is best approached via a convergent strategy involving the construction of the thiophene ring followed by the installation of the aroyl moiety.

Mechanistic Pathway

- Gewald Reaction (Cyclization): The 2-aminothiophene core is constructed via a multi-component condensation of cyclohexanone, malononitrile, and elemental sulfur. This yields the stable intermediate 2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile.
- Grignard Addition (Nucleophilic Attack): The nitrile group is attacked by 4-chlorophenylmagnesium bromide. This forms a metallo-imine intermediate.
- Acid Hydrolysis: The imine is hydrolyzed under acidic conditions to release the ketone (methanone) functionality, yielding T-62.

Reaction Scheme Visualization



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Caption: Two-stage synthesis of T-62 via Gewald cyclization and Grignard addition.

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Experimental Protocol

Reagents and Materials Table

Reagent	CAS No.[2][3]	Equiv.	Role	Hazard Note
Cyclohexanone	108-94-1	1.0	Scaffold Precursor	Flammable, Irritant
Malononitrile	109-77-3	1.0	C2-C3 Fragment	Toxic, generates HCN
Sulfur (S8)	7704-34-9	1.0	Thiophene Sulfur	Flammable solid
Morpholine	110-91-8	0.5	Base Catalyst	Corrosive
4-Chlorophenylmagnesium bromide	873-77-8	3.0	Aryl Nucleophile	Water Reactive, Pyrophoric
THF (Anhydrous)	109-99-9	Solvent	Solvent	Peroxide former

Phase 1: Synthesis of the Nitrile Intermediate

Objective: Synthesis of 2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile.

- Setup: Equip a 500 mL 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and internal thermometer.
- Charging: Add Cyclohexanone (9.8 g, 100 mmol), Malononitrile (6.6 g, 100 mmol), and Sulfur (3.2 g, 100 mmol) to Ethanol (100 mL).
- Initiation: Add Morpholine (4.4 mL, 50 mmol) dropwise over 15 minutes. Caution: The reaction is exothermic.
- Reaction: Heat the mixture to 60°C and stir for 3 hours. The sulfur should fully dissolve, and a precipitate will begin to form.
- Workup: Cool the mixture to 0°C in an ice bath. Stir for 30 minutes to maximize precipitation.

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- Filtration: Filter the solid under vacuum. Wash the cake with cold Ethanol (2 x 20 mL) followed by Hexanes (20 mL).
- Drying: Dry the pale yellow solid in a vacuum oven at 45°C.
  - Expected Yield: 70-85%
  - QC Check: melting point 147-148°C.[3]

Phase 2: Synthesis of T-62 (Grignard Addition)

Objective: Conversion of the nitrile to the ketone (T-62).

- Inert Atmosphere: Flame-dry a 250 mL Schlenk flask and purge with Argon.
- Solubilization: Dissolve the Nitrile Intermediate (3.56 g, 20 mmol) in anhydrous THF (40 mL).
- Addition: Add 4-Chlorophenylmagnesium bromide (1.0 M in ether, 60 mL, 60 mmol) dropwise via syringe over 20 minutes.
  - Note: A large excess (3 equiv) is required because the free amine on the thiophene will deprotonate, consuming 1 equivalent of Grignard reagent immediately.
- Reflux: Heat the mixture to a gentle reflux (65°C) for 4–6 hours. Monitor by TLC (formation of a bright fluorescent spot).
- Hydrolysis (Critical Step):
  - Cool the reaction to 0°C.
  - Slowly quench with 10% aqueous HCl (50 mL). Caution: Vigorous gas evolution.
  - Stir the biphasic mixture vigorously at room temperature for 1 hour to hydrolyze the imine salt to the ketone.
- Extraction: Separate layers. Extract the aqueous phase with Ethyl Acetate (3 x 50 mL).
- Purification: Combine organic layers, wash with brine, dry over Na

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SO

, and concentrate. Recrystallize the crude residue from Ethanol/Water or purify via flash chromatography (Hexanes:EtOAc 4:1).

Quality Control & Validation

Analytical Specifications

To validate the synthesis of T-62, compare analytical data against the following standards:

- Appearance: Yellow crystalline solid.
- Melting Point: 168–170°C.
- H NMR (400 MHz, DMSO-d

  ):
  - 8.20 (s, 2H, NH

    , broad, exchangeable).
  - 7.60 (d, 2H, Ar-H).
  - 7.52 (d, 2H, Ar-H).
  - 2.50 (m, 2H, CH

    at C4).
  - 2.25 (m, 2H, CH

    at C7).
  - 1.70 (m, 4H, CH

    at C5, C6).
- Mass Spectrometry (ESI+): Calculated for C

  H

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ClNOS [M+H]

: 292.05. Found: 292.1.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield in Step 2	Incomplete Imine Hydrolysis	Extend the stirring time with HCl; ensure pH is < 2.
Starting Material Recovery	Grignard consumed by moisture	Ensure glassware is flame-dried; use fresh Grignard reagent.
Dark/Tar Product	Oxidation of Aminothiophene	Perform all reactions under Argon; avoid prolonged exposure to air in solution.

Safety & Handling

- Malononitrile: Highly toxic if swallowed, inhaled, or absorbed through skin. Liberates hydrogen cyanide upon contact with acids. Handle only in a functioning fume hood.
- Grignard Reagents: Pyrophoric and water-reactive. Quench excess reagent carefully with ice/water before disposal.
- T-62 Biological Activity: As a potent A

  AR enhancer, T-62 has biological effects at nanomolar concentrations. Wear gloves and a mask to prevent inhalation of dust.

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